Application Note: Synthesis of Aryloxyalkyl Azole Fungicides Utilizing 1-(4-Bromobutoxy)-2-methylbenzene

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Compound of Interest

Compound Name:	*1-(4-Bromobutoxy)-2-methylbenzene*
CAS No.:	*2033-82-1*
Cat. No.:	*B7761197*

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Rationale & Structural Significance

As an intermediate, it provides three critical structural advantages:

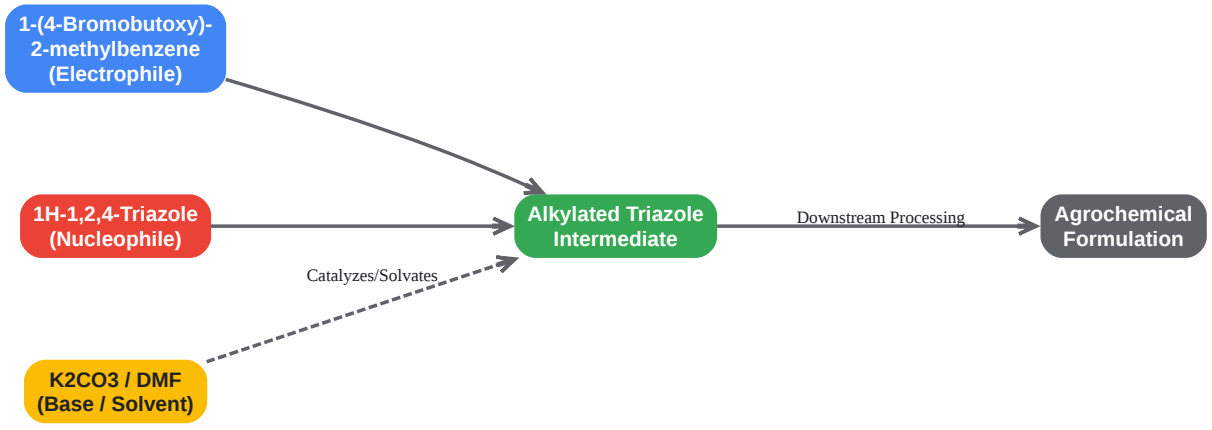
- The 2-Methylphenoxy Tail: Confers high lipophilicity, which is essential for penetrating the waxy cuticles of plant leaves and fungal cell membranes. The ortho-methyl group provides specific steric bulk that often enhances metabolic stability against degradation in the field [[1]]([Link]).
- The Butyl Spacer: A four-carbon aliphatic chain offers the precise conformational flexibility required for the active azole warhead to reach deep into the binding pocket of fungal lanosterol 14α-demethylase (CYP51).
- The Terminal Bromide: Acts as a highly efficient leaving group for

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alkylation, allowing for the rapid attachment of nitrogenous heterocycles (e.g., 1H-1,2,4-triazole or imidazole).

Process Workflow

The following workflow illustrates the strategic assembly of an aryloxyalkyl triazole fungicide, transitioning from raw intermediates to the formulated active ingredient.



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Workflow for the synthesis of aryloxyalkyl triazole fungicides.

Experimental Methodologies

Protocol: N-Alkylation of 1H-1,2,4-Triazole

Objective: To synthesize 1-(4-(o-tolyloxy)butyl)-1H-1,2,4-triazole via nucleophilic aliphatic substitution.

Causality & Choice of Reagents:

- Solvent (DMF): N,N-Dimethylformamide is a polar aprotic solvent. It poorly solvates the nucleophilic triazolide anion, leaving it "naked" and highly reactive, which dramatically accelerates the

  displacement of the primary bromide.

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- Base (

  ): Potassium carbonate is utilized as a mild, insoluble base. Stronger bases (like NaH or alkoxides) increase the risk of E2 elimination side-reactions (forming terminal alkenes from the bromobutyl chain).

  suppresses this pathway and is easily removed via filtration.

Step-by-Step Procedure:

- Preparation: Charge a 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet with 1H-1,2,4-triazole (1.2 equivalents, 82.8 mmol) and anhydrous

  (1.5 equivalents, 103.5 mmol).

- Solvation & Activation: Add 150 mL of anhydrous DMF to the flask. Stir the suspension at room temperature for 30 minutes to facilitate the deprotonation of the triazole, generating the active nucleophile.

- Electrophile Addition: Dissolve **1-(4-Bromobutoxy)-2-methylbenzene** (1.0 equivalent, 69.0 mmol, 16.78 g) in 50 mL of anhydrous DMF. Add this solution dropwise to the reaction mixture over 20 minutes using an addition funnel. Note: Dropwise addition prevents localized concentration spikes, minimizing polyalkylation.

- Reaction Execution: Elevate the temperature to 80°C and maintain for 8 hours.

- Workup & Extraction: Cool the mixture to room temperature. Filter the suspension through a Celite pad to remove unreacted

  and inorganic salts. Concentrate the filtrate under reduced pressure. Partition the residue between Ethyl Acetate (200 mL) and distilled water (200 mL). Wash the organic layer with brine (3 x 100 mL) to remove residual DMF.

- Purification: Dry the organic layer over anhydrous

  , filter, and evaporate the solvent. Purify the crude product via silica gel column chromatography (gradient elution: 10% to 50% EtOAc in Hexanes).

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In-Process Quality Control (IPQC) & Self-Validation

To ensure the protocol acts as a self-validating system, the following analytical checkpoints must be met before proceeding to formulation:

- TLC Validation: Complete disappearance of the bromide starting material spot (

  in 1:1 EtOAc:Hexane).

- NMR Structural Confirmation: In

  NMR, the successful substitution is marked by the disappearance of the

  triplet at ~3.4 ppm and the appearance of a new

  triplet shifted downfield to ~4.2 ppm. Furthermore, N1-alkylation yields two distinct singlet peaks for the triazole protons (~7.9 ppm and ~8.1 ppm), confirming regioselectivity over the symmetrical N4-alkylated byproduct (which would show a single peak integrating for 2H).

Quantitative Data & Optimization

Reaction parameters must be strictly controlled to optimize the yield of the desired N1-alkylated isomer over the N4-alkylated byproduct and E2 elimination products.

Table 1: Optimization of N-Alkylation Conditions

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Solvent	Base	Temp (°C)	Time (h)	Total Yield (%)	N1:N4 Regioselectivity	Primary Impurity Profile
Acetone		56	24	65	85:15	Unreacted bromide
Acetonitrile		82	12	78	88:12	Unreacted bromide
DMF		80	8	92	94:6	Trace N4-isomer
DMSO	NaOH	80	6	74	80:20	High E2 elimination (alkene)

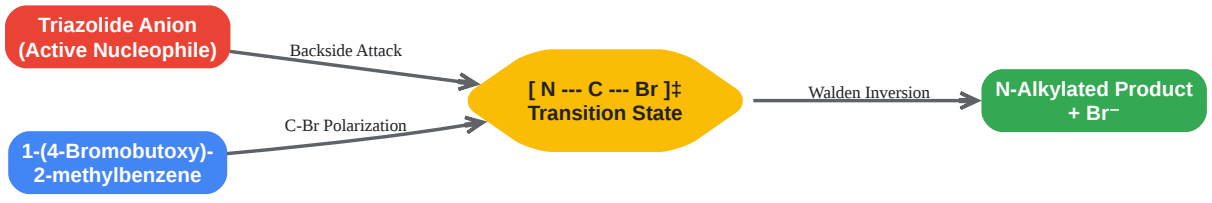
Data Interpretation: DMF combined with

provides the optimal thermodynamic balance. It maximizes the reaction rate while maintaining excellent regioselectivity and suppressing the E2 elimination pathway that plagues stronger base systems.

Mechanistic Insights

The transformation proceeds via a classic bimolecular nucleophilic substitution (

). While the ortho-methyl group on the phenoxy ring provides steric bulk at the ether terminus, the reaction center (the terminal carbon of the butyl chain) remains unhindered. This spatial separation allows for a highly efficient backside attack by the triazolide anion, leading to the inversion of stereochemistry (though non-chiral in this specific linear chain) and the expulsion of the bromide leaving group.



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SN2 mechanism detailing the nucleophilic attack on **1-(4-Bromobutoxy)-2-methylbenzene**.

References

- LookChem. "Cas 2033-82-1, **1-(4-BROMOBUTOXY)-2-METHYLBENZENE** Applications". LookChem Chemical Directory. Available at:[Link][1]

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Sources

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